

An In-depth Technical Guide to (2E)-4-Methoxy-2-butenoic Acid

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Compound of Interest

Compound Name: (2E)-4-Methoxy-2-butenoic Acid

Cat. No.: B3153478

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CAS Number: 63968-74-1

Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction: A Versatile Scaffold in Chemical Biology and Drug Discovery

(2E)-4-Methoxy-2-butenoic acid is a small molecule of significant interest in the fields of organic synthesis and medicinal chemistry. Its structure, featuring an α,β -unsaturated carboxylic acid moiety and a terminal methoxy group, presents a unique combination of functionalities that render it a valuable building block and a potential pharmacophore. The conjugated system, influenced by the electron-withdrawing carboxylic acid and the electron-donating ether, makes it a reactive yet tunable scaffold for a variety of chemical transformations.

This guide provides a comprehensive overview of **(2E)-4-Methoxy-2-butenoic acid**, from its synthesis and characterization to its potential applications in research and drug development. The information presented herein is intended to equip researchers with the foundational knowledge required to effectively utilize this compound in their scientific endeavors.

Physicochemical Properties

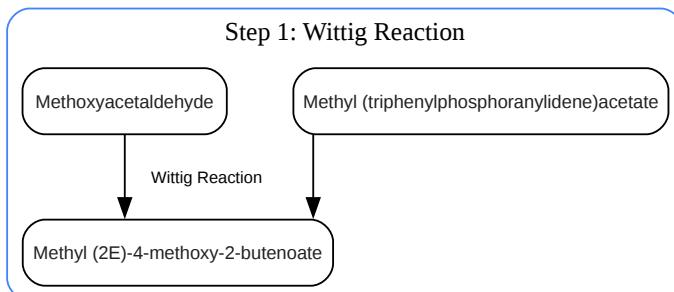
A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development. The key properties of **(2E)-4-Methoxy-2-butenoic**

acid are summarized in the table below.

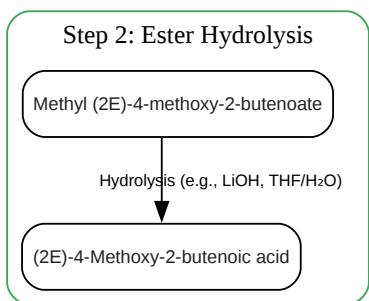
Property	Value	Source
Molecular Formula	C ₅ H ₈ O ₃	[PubChem] [1]
Molecular Weight	116.12 g/mol	[PubChem] [1]
CAS Number	63968-74-1	[PubChem] [1]
Appearance	Solid (predicted)	-
Melting Point	66-67 °C	[Echemi] [2]
Boiling Point	248.3±23.0 °C (Predicted)	[Echemi] [2]
pKa	4.37±0.10 (Predicted)	[Guidechem] [3]
XLogP3	-0.1	[PubChem] [1]

Synthesis of (2E)-4-Methoxy-2-butenoic Acid: A Two-Step Approach

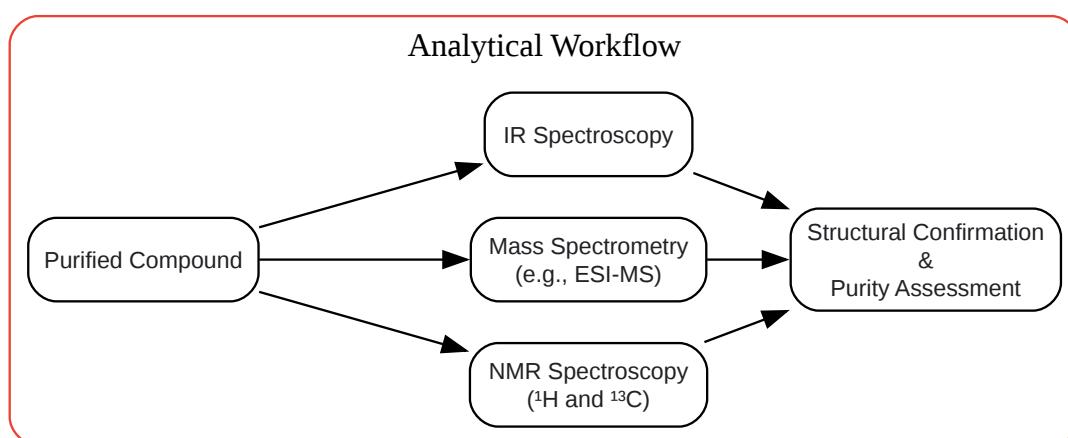
The synthesis of **(2E)-4-Methoxy-2-butenoic acid** can be efficiently achieved through a two-step sequence involving a Wittig reaction followed by ester hydrolysis. This approach offers good control over the stereochemistry of the double bond, yielding the desired (E)-isomer.



Synthetic pathway to (2E)-4-Methoxy-2-butenoic acid.



Workflow for spectroscopic characterization.



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References

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